

Personal protective equipment for handling Thp-peg24-thp

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Compound of Interest

Compound Name: Thp-peg24-thp

Cat. No.: B11937553

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Essential Safety and Handling Guide for Thp-peg24-thp

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Thp-peg24-thp**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact. **Thp-peg24-thp** is a polyethylene glycol (PEG)-based PROTAC linker used in the synthesis of proteolysis-targeting chimeras.

Hazard Identification and Classification

Thp-peg24-thp is classified with the following hazards according to the Globally Harmonized System (GHS):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed[1].
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life[1].
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long lasting effects[1].

Chemical and Physical Properties	
Synonyms	THP-PEG24-THP, HY-138329, CS-0147904[2]
Molecular Formula	C59H116O26[1]
Molecular Weight	1241.54 g/mol
Appearance	Not specified, handle as a potential powder or solid.
Storage	Store at 0-8 °C.

Operational Plan: Handling and Personal Protective Equipment (PPE)

Proper handling procedures and consistent use of appropriate PPE are paramount to prevent exposure.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid compound or preparing solutions.

Personal Protective Equipment (PPE)

Based on the known hazards, the following PPE is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant nitrile gloves. Double-gloving is recommended.	Protects against skin contact. Change gloves regularly and immediately if contaminated.
Eye Protection	Chemical safety goggles.	Protects eyes from splashes.
Face Protection	Face shield (in addition to goggles).	Required when there is a significant risk of splashing.
Body Protection	Laboratory coat. An impermeable, long-sleeved gown with closed cuffs is recommended.	Provides a barrier against accidental skin contact.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for handling large quantities or if dust is generated.	Prevents inhalation of airborne particles.

Procedural Guidance

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves and safety goggles) when handling the container.
- Store the compound in a tightly sealed container at the recommended temperature of 0-8°C, away from incompatible materials.

Handling and Preparation of Solutions

- Equilibrate the vial to room temperature before opening to prevent moisture condensation.
- Conduct all weighing and solution preparation inside a chemical fume hood.
- Avoid generating dust.

- When preparing solutions, add the solvent slowly to the compound.
- Ensure all containers are clearly and accurately labeled.

First Aid Measures

Immediate action is required in case of exposure:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth. Do NOT induce vomiting.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with large amounts of water. Call a physician if irritation develops.
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.

Disposal Plan

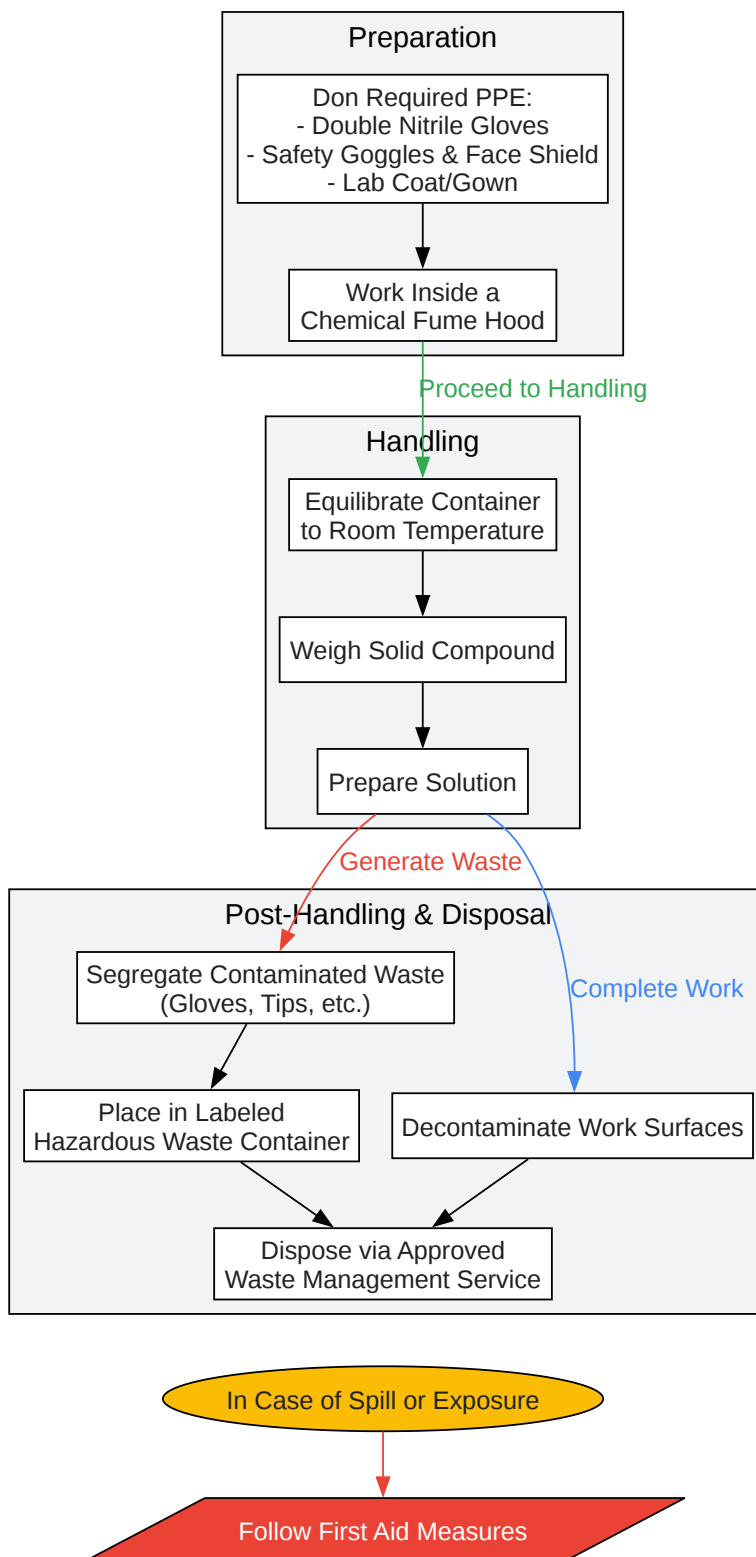
Due to its high toxicity to aquatic life, **Thp-peg24-thp** and its containers must be disposed of as hazardous waste.

- **Waste Segregation:** Collect all waste containing **Thp-peg24-thp** (including contaminated gloves, wipes, and containers) in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Do Not Dispose Down the Drain:** Avoid release to the environment. Do not dispose of this chemical or its solutions into the sanitary sewer system.

- Consult Regulations: Dispose of the contents and container at an approved waste disposal plant, following all local, state, and federal regulations for hazardous chemical waste.

Visual Workflow for Safe Handling of Thp-peg24-thp

Safe Handling Workflow for Thp-peg24-thp

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Thp-peg24-thp** from preparation to disposal.

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References

- 1. THP-PEG24-THP|MSDS [dcchemicals.com]
- 2. Thp-peg24-thp | C59H116O26 | CID 162642493 - PubChem [pubchem.ncbi.nlm.nih.gov]
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